

Application Note: High-Efficiency Reductive Amination of Sterically Hindered Anilines

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Compound of Interest

Compound Name: *N*-(Butan-2-yl)-2-methylaniline

CAS No.: 2100-44-9

Cat. No.: B15268079

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Synthesis of N-(sec-butyl)-o-toluidine via Sodium Triacetoxyborohydride

Abstract & Scope

This application note details the robust synthesis of N-(sec-butyl)-o-toluidine (N-(1-methylpropyl)-2-methylaniline) via direct reductive amination. While reductive amination is a staple transformation, this specific substrate pair presents a steric challenge: the ortho-methyl group on the aniline combined with the internal carbonyl of 2-butanone (methyl ethyl ketone) significantly retards imine formation compared to unhindered aldehydes or amines.

We present two validated protocols:

- **Bench-Scale Protocol (Standard):** Utilizing Sodium Triacetoxyborohydride (STAB) in 1,2-Dichloroethane (DCE). This method prioritizes chemoselectivity and operational simplicity.
- **Scale-Up Protocol (High-Throughput):** Utilizing Catalytic Hydrogenation (Pt/C). This method prioritizes atom economy and solvent greenness for gram-to-kilogram batches.

Scientific Background & Mechanistic Insights

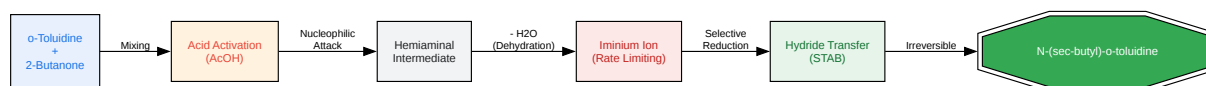
2.1 The Steric Challenge

The reaction between o-toluidine and 2-butanone requires the formation of a ketimine intermediate. Unlike aldehydes, ketones are less electrophilic. Furthermore, the ortho-methyl group on the aniline ring creates steric bulk that hinders the nucleophilic attack of the nitrogen on the carbonyl carbon.

- Consequence: Without acid catalysis, the equilibrium favors the starting materials.
- Solution: We utilize Acetic Acid (AcOH) as a catalyst to protonate the carbonyl oxygen (activating it) and Sodium Triacetoxyborohydride (STAB) as the reducing agent. STAB is mild enough not to reduce the ketone competitively but reactive enough to reduce the iminium ion irreversibly.

2.2 Reaction Mechanism

The pathway involves an equilibrium formation of a carbinolamine, dehydration to an iminium ion, and irreversible hydride transfer.



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Figure 1: Mechanistic pathway for the reductive amination of hindered substrates.

Critical Parameters & Reagent Selection

Parameter	Recommendation	Rationale
Solvent	1,2-Dichloroethane (DCE)	Preferred. Provides the fastest reaction rates for STAB mediated aminations [1].
Alternative Solvent	Tetrahydrofuran (THF)	Viable green alternative, but reaction times may double due to slower imine formation.
Reducing Agent	NaBH(OAc) ₃ (STAB)	Superior to NaBH ₃ CN (toxic) and NaBH ₄ (too reactive, reduces ketone). STAB is self-regulating; it does not reduce the ketone at a significant rate.
Stoichiometry	1.0 : 1.2 : 1.5	Amine : Ketone : Hydride. Excess ketone drives equilibrium; excess hydride ensures completion.
Catalyst	Acetic Acid (1-2 equiv)	Crucial. For ketone + aniline reactions, acid catalysis is mandatory to generate the reactive iminium species.

Protocol 1: Bench-Scale Synthesis (STAB Method)

Target Scale: 10 mmol (approx. 1.07 g o-toluidine)

4.1 Reagents

- o-Toluidine (MW 107.15): 1.07 g (10 mmol)
- 2-Butanone (MW 72.11): 1.08 g (1.34 mL, 15 mmol) [1.5 equiv]
- Sodium Triacetoxyborohydride (STAB) (MW 211.94): 3.18 g (15 mmol) [1.5 equiv]
- Glacial Acetic Acid: 0.6 g (10 mmol) [1.0 equiv]

- 1,2-Dichloroethane (DCE): 30 mL

4.2 Step-by-Step Procedure

- Preparation: In a dry 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve o-toluidine (1.07 g) in DCE (30 mL).
- Ketone Addition: Add 2-butanone (1.34 mL) to the amine solution.
- Acid Activation: Add Acetic Acid (0.6 g/0.57 mL). Stir at room temperature for 15–30 minutes.
 - Note: This "pre-stir" allows the acid to catalyze the initial equilibrium before the reducing agent is introduced.
- Reduction: Cool the mixture slightly (0°C ice bath) if ambient temp is >25°C (exothermic reaction). Add STAB (3.18 g) in 3–4 portions over 10 minutes.
 - Observation: Mild effervescence may occur.
- Reaction: Remove the ice bath and stir at room temperature (20–25°C) under nitrogen atmosphere.
 - Time: Due to steric hindrance, allow 12–24 hours for completion.
 - Monitoring: Check by TLC (Silica, 10% EtOAc/Hexane) or GC-MS. Look for the disappearance of o-toluidine.
- Quench: Quench the reaction by adding saturated aqueous NaHCO₃ (30 mL). Stir vigorously for 15 minutes until gas evolution ceases.
- Workup:
 - Separate the layers.
 - Extract the aqueous layer with DCE or DCM (2 x 20 mL).
 - Combine organic layers and dry over anhydrous Na₂SO₄.
 - Filter and concentrate under reduced pressure (rotary evaporator).

- Purification: The crude oil is often >90% pure. If necessary, purify via flash column chromatography (SiO₂, 0-5% EtOAc in Hexanes).

Protocol 2: Scale-Up / Industrial (Catalytic Hydrogenation)

Context: For batches >50g where STAB waste (boric acid salts) becomes problematic.

5.1 Reagents & Equipment[1]

- Catalyst: 5% Pt/C (sulfided form preferred to prevent ring reduction) or 5% Pd/C.
- Hydrogen Source: H₂ gas (Parr shaker or autoclave).
- Solvent: Ethanol or Methanol (0.5 M concentration).
- Additive: Often requires no acid, or trace p-TsOH.

5.2 Procedure Summary

- Load the autoclave with o-toluidine (1 equiv), 2-butanone (2-3 equiv), and Catalyst (2-5 wt% loading).
- Pressurize with H₂ to 30–60 psi (2–4 bar).
- Heat to 50–60°C. (Elevated temperature is required to overcome steric barrier) [2].
- Agitate for 6–12 hours.
- Filter catalyst (Celite) and concentrate. Distill product for high purity.

Analytical Validation (Self-Validating Data)

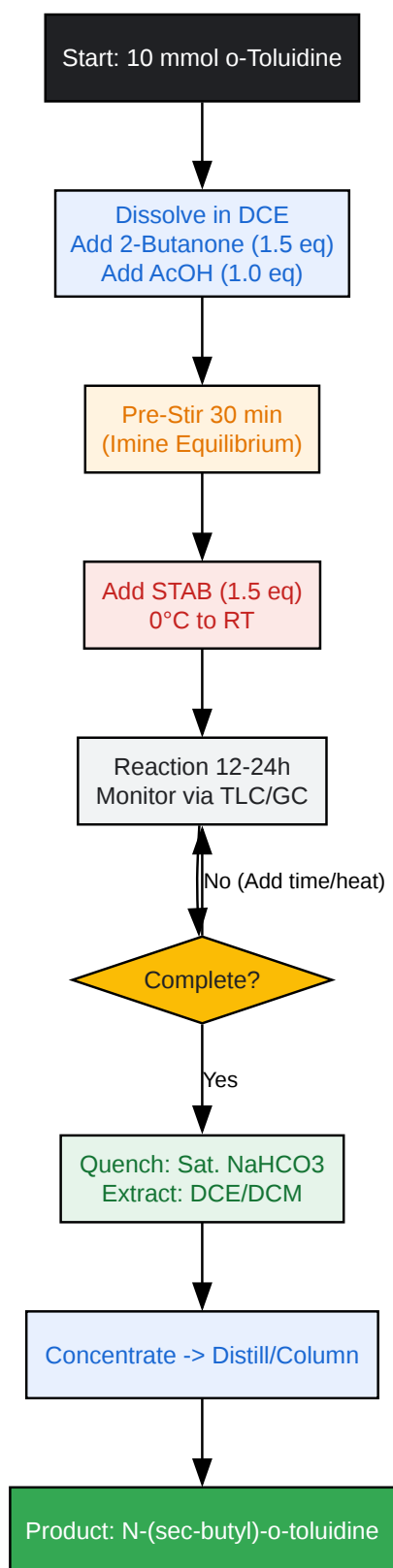
To confirm the success of the reaction, compare your isolated product against these expected metrics.

Technique	Expected Signal	Interpretation
GC-MS	m/z = 163.1 (Molecular Ion)	Base peak likely m/z 134 (loss of ethyl group). Absence of m/z 107 (starting aniline).
1H NMR (CDCl ₃)	δ 3.40 (m, 1H)	The chiral methine proton (-CH-) of the sec-butyl group.
δ 2.10 (s, 3H)	Aryl methyl group (o-tolyl).	
δ 0.95 (t, 3H), 1.20 (d, 3H)	Terminal methyls of the sec-butyl chain.	
IR Spectroscopy	3400 cm ⁻¹ (weak)	Secondary Amine N-H stretch.
No signal at ~1715 cm ⁻¹	Absence of ketone carbonyl (confirms removal of starting material).	

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion (<50%)	Steric hindrance preventing imine formation.	Increase reaction time to 36h. Add 5A Molecular Sieves to scavenge water (pushes equilibrium).
Remaining Ketone	Excess ketone is standard.	Ketone is used in excess (1.5 equiv). It will be removed during concentration/vacuum drying.
Dialkylation	Formation of tertiary amine. ^[2]	Highly unlikely with o-toluidine and 2-butanone due to severe steric crowding.
Sticky Solid Residue	Boron salts trapped in product.	Ensure thorough NaHCO ₃ quench. If persistent, perform a "MeOH wash": dissolve residue in MeOH, stir, and re-concentrate to break up boron-amine complexes.

Workflow Visualization



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Figure 2: Operational workflow for the bench-scale synthesis.

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